

Unveiling the Physicochemical Properties of Benzyl 2-bromopropanoate

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Compound of Interest

Compound Name: **Benzyl 2-bromopropanoate**

Cat. No.: **B126160**

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An In-depth Analysis for Research and Development Professionals

Benzyl 2-bromopropanoate is a chemical compound utilized as an intermediate in various organic syntheses, including the production of pharmaceuticals and fragrances.^[1] This technical guide provides a concise overview of its fundamental molecular and physical properties, crucial for its application in research and drug development.

Core Molecular and Physical Data

A comprehensive summary of the key quantitative data for **Benzyl 2-bromopropanoate** is presented below. This information is essential for reaction stoichiometry, analytical characterization, and process development.

Property	Value	Source
Molecular Formula	C10H11BrO2	[1] [2] [3] [4] [5]
Molecular Weight	243.1 g/mol	[1] [2] [3] [4] [5]
CAS Number	3017-53-6	[1] [2] [5]
Appearance	Colorless to pale yellow oil	[2] [5]
Boiling Point	139-141 °C	[5]
Density	1.410 ± 0.06 g/cm ³ (Predicted)	[5]
Topological Polar Surface Area	26.3 Å ²	[3] [4]
LogP	2.51320	[1]

Experimental Protocols and Biological Pathways

Currently, detailed public information regarding specific experimental protocols or established signaling pathways involving **Benzyl 2-bromopropanoate** is not readily available. The compound is primarily documented as a synthetic intermediate. Further research would be required to elucidate its biological activity and associated molecular pathways.

As no specific experimental workflows or signaling pathways are described in the available literature for **Benzyl 2-bromopropanoate**, the creation of corresponding diagrams is not applicable at this time. Should research data become available, such visualizations would be a valuable tool for understanding its mechanism of action or synthetic applications.

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